

# TrimethylNonanol CAS number and molecular weight

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## Compound of Interest

Compound Name: TrimethylNonanol

Cat. No.: B1170604

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## An In-depth Technical Guide to TrimethylNonanol

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The term "**trimethylNonanol**" can refer to several structural isomers. This guide focuses on the most prominently documented isomer, 2,6,8-trimethyl-4-nonanol (CAS: 123-17-1), due to the greater availability of technical data. Other isomers, such as 2,6,8-trimethyl-1-nonanol, exist but are less thoroughly characterized in publicly accessible literature.

## Core Chemical Identification and Properties

2,6,8-trimethyl-4-nonanol is a branched-chain aliphatic alcohol. Its structure consists of a nine-carbon (nonane) backbone with three methyl group substitutions and a hydroxyl group at the fourth position. This structure contributes to its physical properties, such as its high solvent power and limited water solubility.<sup>[1][2][3]</sup>

## Physicochemical Data

The key physicochemical properties of 2,6,8-trimethyl-4-nonanol are summarized below.

Property	Value	Source(s)
CAS Registry Number	123-17-1	[4]
Molecular Formula	C <sub>12</sub> H <sub>26</sub> O	[4]
Molecular Weight	186.33 g/mol	[5]
Appearance	Colorless, water-white liquid	[1][2][3]
Odor	Pleasant	[2][3]
Boiling Point	225 °C (498.65 K)	[4][6]
Melting Point	-59.9 °C	[6]
Density	0.817 g/cm <sup>3</sup>	[6]
Flash Point	94.3 °C (202.0 °F)	[7]
Vapor Pressure	0.016 mmHg @ 25 °C (estimated)	[7]
Water Solubility	24.97 mg/L @ 25 °C (estimated)	[7]
logP (Octanol/Water)	4.291 (estimated)	[7]

## Synthesis and Experimental Protocols

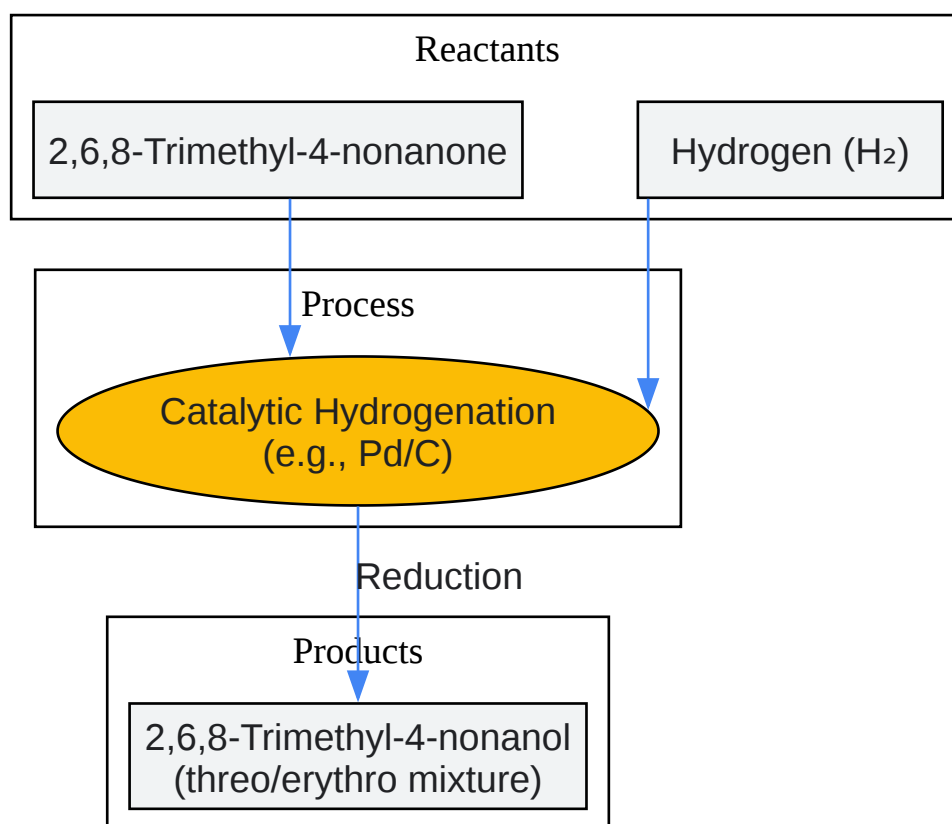
The primary industrial synthesis of 2,6,8-trimethyl-4-nonanol is through the chemical reduction of its corresponding ketone, 2,6,8-trimethyl-4-nonanone (CAS: 123-18-2).[8]

### Experimental Methodology: Catalytic Hydrogenation

The most common method for this transformation is catalytic hydrogenation. This process involves the addition of hydrogen (H<sub>2</sub>) across the carbonyl group of the ketone in the presence of a metal catalyst.

- Precursor: 2,6,8-trimethyl-4-nonanone
- Reaction: Reduction of a ketone to a secondary alcohol

- **Catalyst:** Finely divided metals such as palladium, platinum, or nickel are effective. Specifically, palladium on carbon (Pd/C) has been reported for this synthesis.[8]
- **Stereochemistry:** The reduction of 2,6,8-trimethyl-4-nonanone creates a new stereocenter at the C4 position, resulting in the formation of diastereomers (threo and erythro isomers). Hydrogenation over a palladium on carbon catalyst has been reported to yield a 3:1 mixture of threo to erythro isomers.[8]



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Synthesis workflow for 2,6,8-trimethyl-4-nonanol.

## Applications and Functional Relevance

While research into the biological activity of 2,6,8-trimethyl-4-nonanol is limited, its physicochemical properties make it a valuable compound in several industrial applications.[8] There is no substantive evidence in the reviewed literature of its involvement in specific biological signaling pathways. Its primary utility stems from its molecular structure.

- **Intermediate:** It serves as a precursor in the synthesis of other chemicals, such as its corresponding ketone via oxidation.[\[5\]](#)[\[8\]](#)
- **Solvent and Dispersant:** Its high solvent power makes it effective for dissolving vinyl resins, cellulose esters, and other polymers.[\[2\]](#)[\[3\]](#)
- **Fragrance Ingredient:** It is utilized in the fragrance industry as a scent component in various cosmetic products.[\[1\]](#)
- **Industrial Applications:** It is also used in processes such as lubricating oil dewaxing.[\[3\]](#)

Relationship between properties and applications.

## Toxicology and Safety Data

Toxicological studies provide essential data for safe handling and environmental impact assessment. The toxicological properties of 2,6,8-trimethyl-4-nonanol have not been fully investigated, but key acute toxicity findings are available.[\[9\]](#)

### Acute Toxicity

Test	Species	Route	Value	Source(s)
LD <sub>50</sub>	Rat (male)	Oral	13,700 mg/kg bw	<a href="#">[10]</a> <a href="#">[11]</a>
LD <sub>50</sub>	Rabbit (male)	Dermal	11.2 mL/kg bw	<a href="#">[10]</a> <a href="#">[11]</a>

### Ecotoxicity

The compound is classified as toxic to aquatic life with long-lasting effects (GHS hazard H411) in a significant portion of regulatory notifications.[\[5\]](#)

Test	Species	Route	Value	Duration	Source(s)
LC <sub>50</sub>	Oncorhynchus mykiss (Rainbow Trout)	Aquatic	>2.17 mg/L	96 h	<a href="#">[10]</a> <a href="#">[11]</a>
EC <sub>50</sub>	Daphnia magna (Water Flea)	Aquatic	4.44 mg/L	48 h	<a href="#">[10]</a>
EC <sub>50</sub>	Pseudokirchneriella subcapitata (Green Algae)	Aquatic	4.63 mg/L	72 h	<a href="#">[10]</a>

## Handling and Safety

Standard laboratory safety protocols should be observed when handling 2,6,8-trimethyl-4-nonanol.

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and safety goggles. [\[10\]](#)
- Ventilation: Use in a well-ventilated area. [\[9\]](#)
- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam for fires. [\[11\]](#)
- Incompatibilities: Avoid contact with strong oxidizing agents. [\[9\]](#)

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